

An In-depth Technical Guide on 2-Bromo-4,5-dimethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4,5-dimethoxybenzaldehyde

Cat. No.: B182550

[Get Quote](#)

This document provides a comprehensive overview of the chemical properties of **2-Bromo-4,5-dimethoxybenzaldehyde**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

Core Chemical Data

2-Bromo-4,5-dimethoxybenzaldehyde is a substituted benzaldehyde derivative. Its chemical structure and properties are fundamental for its application in organic synthesis and medicinal chemistry.

Property	Value
Molecular Formula	C ₉ H ₉ BrO ₃ [1][2][3][4][5][6]
Molecular Weight	245.07 g/mol [1][2][3][4][5][7]
CAS Number	5392-10-9[1][3][4][5]
Synonyms	6-Bromoveratraldehyde[4][5]
Physical State	Crystalline Powder[4]
Melting Point	148-152 °C[2][4]

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **2-Bromo-4,5-dimethoxybenzaldehyde** are crucial for obtaining a high-purity compound for research purposes. A general synthetic approach involves the bromination of 3,4-dimethoxybenzaldehyde.

Synthesis of **2-Bromo-4,5-dimethoxybenzaldehyde**:

- **Starting Material:** 3,4-dimethoxybenzaldehyde (veratraldehyde).
- **Brominating Agent:** N-Bromosuccinimide (NBS) is a common and effective brominating agent for this reaction.
- **Solvent:** A suitable solvent, such as chloroform or acetic acid, is used to dissolve the starting material.
- **Reaction Conditions:** The reaction is typically carried out at room temperature with stirring for a specified period.
- **Work-up:** After the reaction is complete, the mixture is washed with an aqueous solution of sodium bisulfite to remove any unreacted bromine. The organic layer is then separated, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent, such as ethanol, to yield pure **2-Bromo-4,5-dimethoxybenzaldehyde** as a crystalline solid.

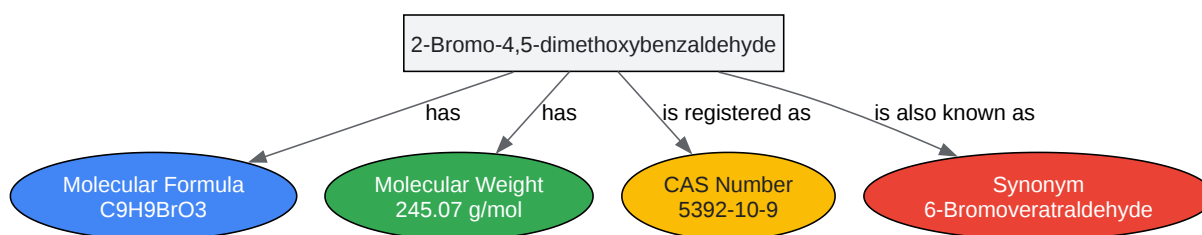
Characterization:

The identity and purity of the synthesized compound are confirmed using various analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR are used to confirm the structure of the molecule.
- **Mass Spectrometry (MS):** Provides information about the molecular weight and fragmentation pattern of the compound.
- **Infrared (IR) Spectroscopy:** Identifies the functional groups present in the molecule.

Logical Relationship of Compound Properties

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



[Click to download full resolution via product page](#)

Figure 1. Key identifiers for **2-Bromo-4,5-dimethoxybenzaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. chembk.com [chembk.com]
- 3. 2-Bromo-4,5-dimethoxybenzaldehyde 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. 2-Bromo-4,5-dimethoxybenzaldehyde 98.0+%, TCI America 5 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 5. 2-Bromo-4,5-dimethoxybenzaldehyde | 5392-10-9 | TCI EUROPE N.V. [tcichemicals.com]
- 6. 2-BROMO-4,5-DIMETHOXYBENZALDEHYDE | CAS [matrix-fine-chemicals.com]
- 7. 4-Bromo-2,5-dimethoxybenzaldehyde | C9H9BrO3 | CID 777997 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Bromo-4,5-dimethoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182550#2-bromo-4-5-dimethoxybenzaldehyde-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com